

2-Nitropentane molecular formula and molecular weight

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Compound of Interest

Compound Name: 2-Nitropentane

Cat. No.: B3052827

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Technical Data Sheet: 2-Nitropentane

Audience: Researchers, scientists, and drug development professionals.

This document provides core molecular information for **2-Nitropentane**, a nitroalkane compound.

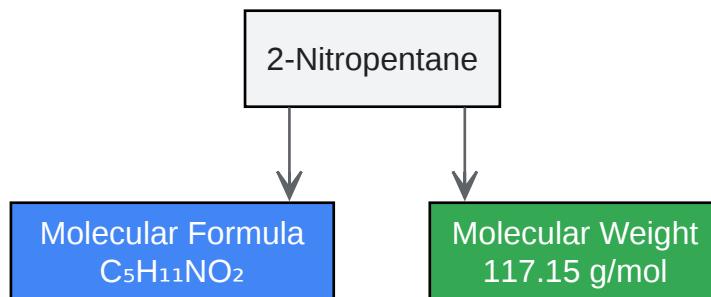
Molecular Properties

The fundamental molecular attributes of **2-Nitropentane** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₅ H ₁₁ NO ₂ ^[1]
Molecular Weight	117.15 g/mol ^[1]
IUPAC Name	2-nitropentane ^[1]
CAS Number	4609-89-6 ^{[1][2]}

Logical Relationship of Molecular Data

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Caption: Relationship between **2-Nitropentane** and its molecular properties.

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References

- 1. 2-Nitropentane | 4609-89-6 | Benchchem [benchchem.com]
- 2. Pentane, 2-nitro- | 4609-89-6 [chemicalbook.com]
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